

Physical properties of cis-6-Nonenal liquid

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Compound of Interest

Compound Name: *cis-6-Nonenal*

Cat. No.: *B1232533*

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An In-Depth Technical Guide to the Physical Properties of **cis-6-Nonenal** Liquid

Introduction

cis-6-Nonenal (CAS No. 2277-19-2) is a monounsaturated fatty aldehyde recognized for its potent and characteristic aroma, reminiscent of fresh cucumbers and melons.[1][2][3] As a volatile organic compound, it is a key flavor and fragrance component found naturally in various plants and fruits, including muskmelon, cucumber, and pepino fruit.[3][4] Its chemical formula is $C_9H_{16}O$, with a molecular weight of 140.22 g/mol.[5] This technical guide provides a comprehensive overview of the core physical properties of **cis-6-Nonenal** in its liquid state, intended for researchers, scientists, and professionals in drug development and chemical analysis.

Physical and Chemical Properties

The physical characteristics of **cis-6-Nonenal** are critical for its application in various industries, from flavor and fragrance creation to chemical synthesis. The compound is typically a colorless to pale yellow liquid and is sensitive to air.[1][5] It is soluble in alcohol and essential oils but is not miscible or is difficult to mix with water.[1][3][5][6]

Data Summary

The quantitative physical properties of **cis-6-Nonenal** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Formula	C9H16O	
Molecular Weight	140.22 g/mol	
Appearance	Colorless to pale yellow liquid	[1][5]
Density	0.841 g/mL	at 25 °C[5]
0.843 - 0.855 g/mL	at 20 °C[1]	
Boiling Point	87 °C	at 19 mmHg[1][5]
72 °C	at 10 mmHg[6][7]	
Melting Point	-28 °C (estimate)	[3][5]
Refractive Index	1.442	n20/D[5]
1.438 - 1.445	n20/D[1]	
Vapor Pressure	2 - 38.657 hPa	at 10 - 80 °C[5]
Flash Point	75 °C	[8]
113 °C (closed cup)	[2]	
Solubility	Insoluble in water; Soluble in alcohol	[1][3][6]
LogP (o/w)	3.45	at 21 °C[5]

Experimental Protocols

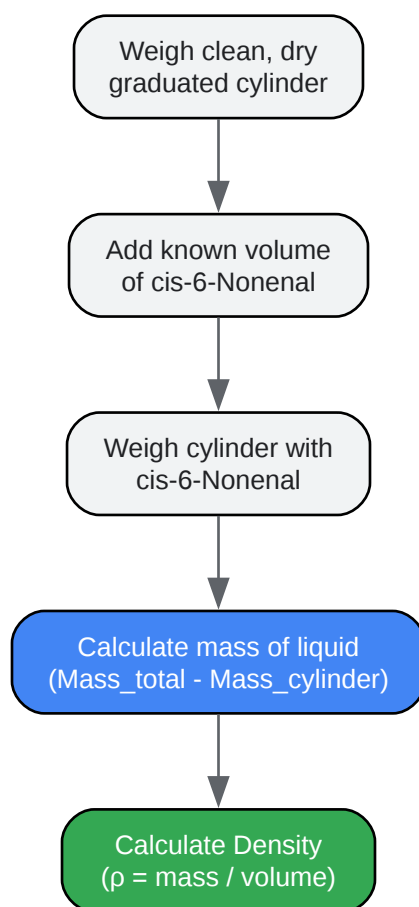
Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory methodologies for measuring key properties of liquid compounds like **cis-6-Nonenal**.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and common method involves the use of a graduated cylinder and an electronic balance.[9][10][11]

Methodology:

- **Mass of Empty Cylinder:** Obtain the mass of a clean, dry graduated cylinder using an electronic balance. Record this value.[\[11\]](#)
- **Volume Measurement:** Carefully pour a specific volume of **cis-6-Nonenal** (e.g., 10-25 mL) into the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.[\[11\]](#)
- **Mass of Cylinder and Liquid:** Weigh the graduated cylinder containing the liquid and record the combined mass.[\[11\]](#)
- **Calculation:** Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.
- **Density Calculation:** Divide the mass of the liquid by its volume to determine the density ($\rho = m/V$).
- **Repeatability:** For improved accuracy, the procedure should be repeated multiple times, and the average density calculated.[\[11\]](#)



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Workflow for Density Determination

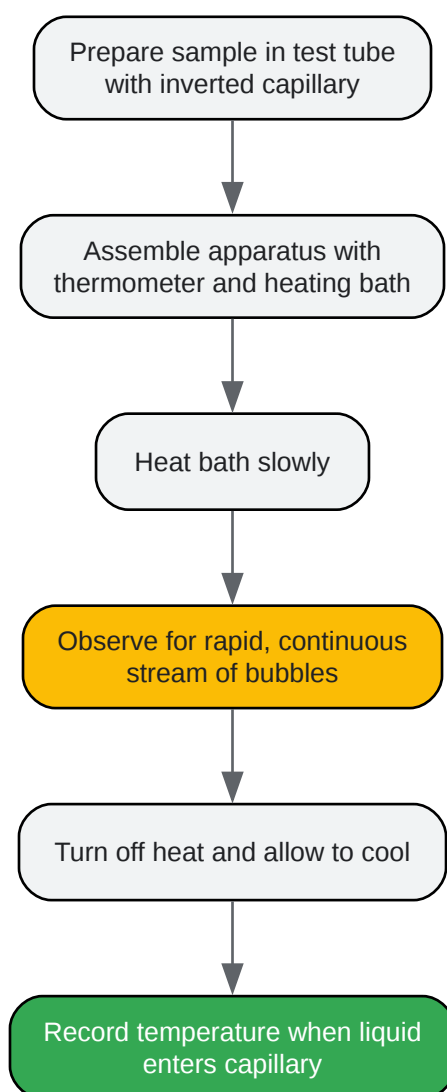
Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^{[12][13]} The capillary method is a common micro-scale technique for its determination.^{[14][15]}

Methodology:

- Sample Preparation: Place a small amount (2-3 mL) of **cis-6-Nonenal** into a small test tube or fusion tube.^[13]
- Capillary Insertion: Seal one end of a capillary tube using a flame. Place the capillary tube, sealed-end-up, into the liquid in the test tube.^{[12][14]}

- **Apparatus Setup:** Attach the test tube to a thermometer. Immerse the assembly in a heating bath (e.g., paraffin oil or a Thiele tube), ensuring the liquid level in the bath is above the sample level but below the open end of the test tube.^[14]
- **Heating:** Gently heat the bath.^[14] As the temperature rises, air trapped in the capillary will slowly bubble out.
- **Observation:** When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^{[14][15]} Note this temperature.
- **Confirmation:** Turn off the heat and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the precise boiling point.^{[14][15]}



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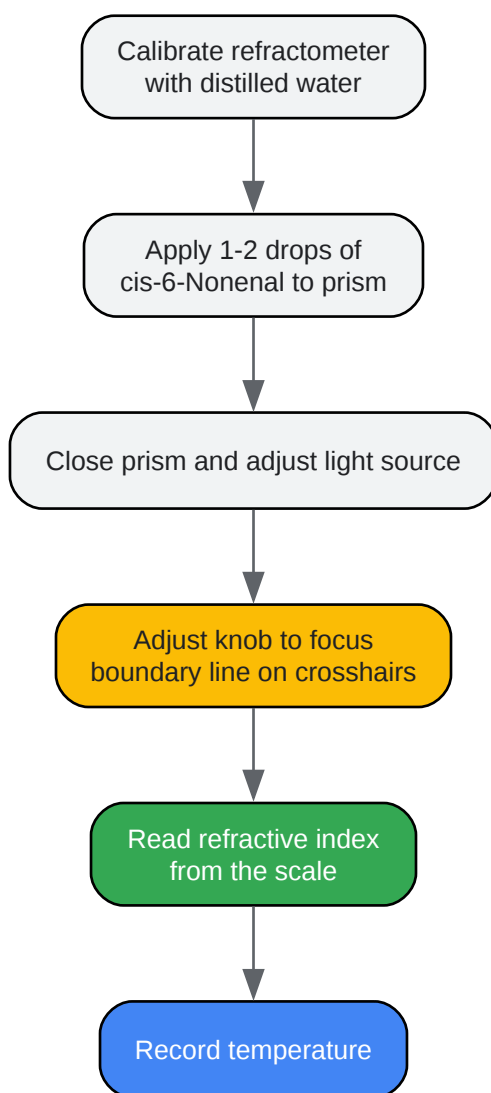
Workflow for Boiling Point Determination

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used to identify a liquid or assess its purity. An Abbe refractometer is a standard instrument for this measurement.

Methodology:

- **Instrument Calibration:** Ensure the refractometer is clean and calibrated, typically using distilled water.
- **Sample Application:** Place a few drops of **cis-6-Nonenal** onto the prism surface of the refractometer.
- **Prism Closure:** Close the prisms carefully to spread the liquid into a thin, uniform film.
- **Measurement:** Look through the eyepiece and adjust the control knob until the boundary line (the line separating the light and dark fields) is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.^[16]



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